

N,N-Dimethyl-¹³C₂-formamide metabolic flux analysis

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Compound Focus: N,N-Dimethyl-¹³C₂-formamide

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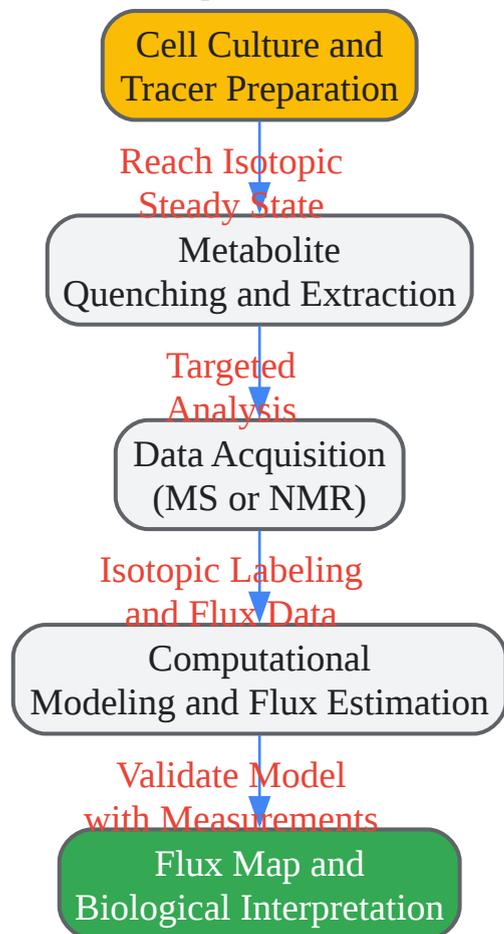
Understanding ¹³C-Metabolic Flux Analysis

Metabolic Flux Analysis (MFA) is a powerful technique used to quantify the rates of metabolic reactions in living cells. The incorporation of stable isotopes, like ¹³C, allows researchers to trace the fate of individual atoms through complex metabolic networks, transforming MFA from a theoretical calculation into an empirical measurement of *in vivo* flux [1].

¹³C-MFA has become a cornerstone method in systems biology and metabolic engineering. It involves feeding cells a ¹³C-labeled substrate (such as glucose or glutamine), allowing the label to be incorporated into the metabolic network, and then using analytical techniques like **Mass Spectrometry (MS)** or **Nuclear Magnetic Resonance (NMR) spectroscopy** to measure the resulting labeling patterns in intracellular metabolites. These measurements are used to compute the intracellular fluxes [1].

The general workflow for a ¹³C-MFA experiment is summarized below.

13C-MFA Experimental Workflow



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The Potential Role of N,N-Dimethylformamide in MFA

While my search did not find direct use of N,N-Dimethyl- $^{13}\text{C}_2$ -formamide in MFA, its properties suggest potential applications.

- **As a Solvent:** N,N-Dimethylformamide (DMF) is a common solvent for administering compounds with low water solubility to cell cultures. If you are studying the metabolic effects of a drug dissolved in DMF, using a ^{13}C -labeled DMF could help you track and account for its own metabolic interference.
- **As a Direct Metabolic Tracer:** DMF can be metabolized by cells. Therefore, N,N-Dimethyl- $^{13}\text{C}_2$ -formamide could serve as a unique tracer to study specific metabolic pathways, particularly those involving **one-carbon (C1) metabolism**. The formyl group (H-C=O) of DMF could potentially enter the folate pool, providing a route to track methyl group transfer and C1 metabolism.

Analytical Techniques and Computational Modeling

The successful implementation of MFA relies on robust analytical techniques and computational models.

Table 1: Key Analytical Techniques in ¹³C-MFA [1]

Technique	Principle	Advantages	Limitations
Mass Spectrometry (MS)	Measures mass-to-charge ratio of ions; provides mass isotopomer distribution.	High sensitivity, high throughput, requires less sample.	Cannot distinguish between positional isomers.
Nuclear Magnetic Resonance (NMR)	Detects atomic nuclei in a magnetic field; provides positional labeling information.	Provides direct information on positional isotopomers, non-destructive.	Lower sensitivity, requires more sample, longer analysis time.

Table 2: Common Computational Methods for Flux Analysis [1]

Method	Abbreviation	Steady State (Metabolic)	Steady State (Isotopic)	Use of Labeled Tracers
Flux Balance Analysis	FBA	✓		X
¹³ C-Metabolic Flux Analysis	¹³ C-MFA	✓	✓	✓
Isotopic Non-Stationary MFA	INST-MFA	✓		✓
Dynamic MFA	DMFA			(Optional)
COMPLETE-MFA	COMPLETE-MFA	✓	✓	✓

Computational modeling is essential for converting labeling data into meaningful fluxes. This involves defining a **stoichiometric model** of the metabolic network and using software to find the flux distribution that best fits the experimental isotopic labeling data [2]. Powerful software tools used in the field include **METRAN, INCA, and OpenFLUX** [1].

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References

1. : a comprehensive review on sample... Metabolic flux analysis [pmc.ncbi.nlm.nih.gov]

2. Hybrid optimization for 13 using systems... C metabolic flux analysis
[bmcsystbiol.biomedcentral.com]

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